

Vinyldifluoroborane: A Technical Guide to Synthesis and Properties

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Compound of Interest

Compound Name: Vinyldifluoroborane

Cat. No.: B15289953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and physicochemical properties of **vinyldifluoroborane** ($C_2H_3BF_2$), a planar organoboron compound with potential applications in organic synthesis and materials science. This document summarizes key experimental and theoretical data, offering detailed protocols and insights into the structure and reactivity of this molecule.

Synthesis of Vinyldifluoroborane

The primary method for the synthesis of **vinyldifluoroborane** involves the gas-phase reaction of vinyltrifluorosilane with boron trifluoride. This reaction proceeds via a fluorine-vinyl exchange mechanism.

Experimental Protocol: Gas-Phase Synthesis

Materials:

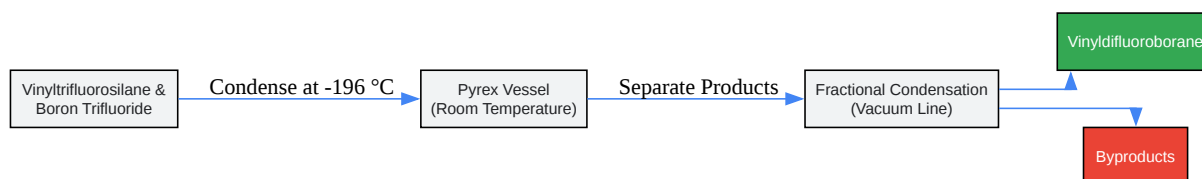
- Vinyltrifluorosilane ($CH_2=CHSiF_3$)
- Boron trifluoride (BF_3)
- Pyrex reaction vessel
- Vacuum line

- Low-temperature baths (e.g., liquid nitrogen)

Procedure:

- A known quantity of vinyltrifluorosilane is introduced into a high-vacuum system and condensed in a Pyrex reaction vessel cooled with liquid nitrogen.
- An excess of boron trifluoride is then condensed into the same vessel.
- The reaction vessel is sealed and allowed to warm to room temperature.
- The reaction mixture is left to stand for a specified period, typically several hours, to allow for the exchange reaction to reach equilibrium.
- The products are then separated and purified by fractional condensation on the vacuum line, utilizing a series of cold traps maintained at different temperatures to isolate **vinylidifluoroborane** from unreacted starting materials and byproducts.

Logical Workflow for Synthesis and Purification:



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Caption: Gas-phase synthesis and purification workflow.

Physicochemical Properties

Vinylidifluoroborane is a planar molecule, a conclusion supported by its near-zero inertial defect. Its properties have been investigated through a combination of spectroscopic techniques and theoretical calculations.

Structural Parameters

The molecular structure of **vinylidifluoroborane** has been determined from its microwave spectrum. The key bond lengths and angles are summarized in the table below.

Parameter	Value
Bond Lengths (Å)	
B-C	Data not available in search results
C=C	Data not available in search results
C-H	Data not available in search results
B-F	Data not available in search results
Bond Angles (°)	
∠FCC	Data not available in search results
∠BCC	Data not in available search results
∠HCH	Data not available in search results
∠FBF	Data not available in search results

Table 1: Structural Parameters of Vinylidifluoroborane.

Spectroscopic Data

The vibrational and rotational spectra of **vinylidifluoroborane** provide significant insight into its molecular structure and bonding.

Vibrational Spectroscopy (Infrared and Raman):

A complete vibrational assignment has been proposed based on the infrared and Raman spectra of **vinylidifluoroborane** in both the gas and solid phases. The internal torsional mode of the BF₂ group was observed in the Raman spectrum of the gas.

Vibrational Mode	Wavenumber (cm ⁻¹)
BF ₂ Torsion (Gas Phase Raman)	103
Other specific modes	Data not available in search results

Table 2: Key Vibrational Frequencies for Vinylidifluoroborane.

Microwave Spectroscopy:

The microwave spectra of CH₂CH¹⁰BF₂ and CH₂CH¹¹BF₂ have been recorded and analyzed. Both A- and B-type transitions were observed, allowing for the determination of rotational constants and the confirmation of the molecule's planar structure.

Dipole Moment

The total dipole moment of **vinylidifluoroborane** has been determined from the Stark effect in its microwave spectrum.

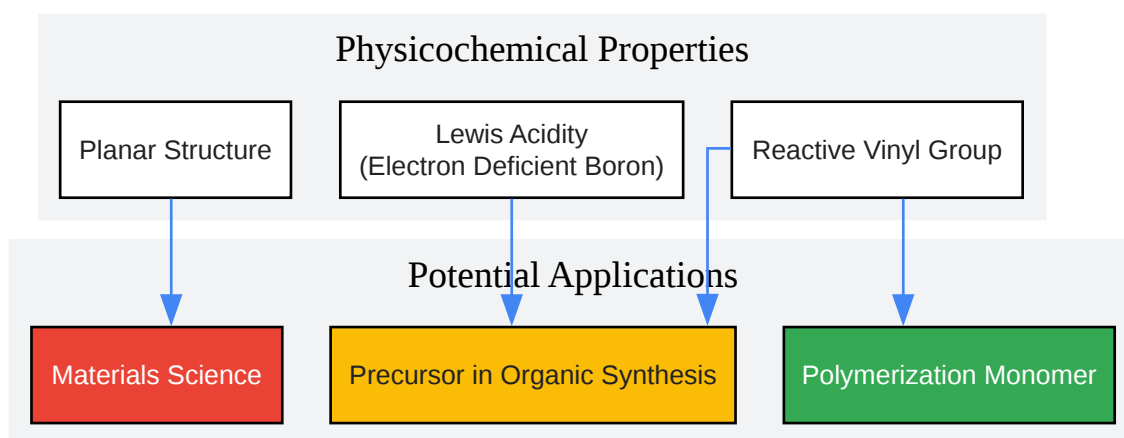
Dipole Moment Component	Value (D)
μ _a	Data not available in search results
μ _e	Data not available in search results
Total Dipole Moment	1.74 ± 0.04

Table 3: Dipole Moment of Vinylidifluoroborane.

Reactivity and Potential Applications

Due to the electron-deficient nature of the boron atom, **vinylidifluoroborane** is expected to act as a Lewis acid. The vinyl group can participate in various organic reactions. While specific reactivity studies on **vinylidifluoroborane** are not extensively detailed in the available literature, its structure suggests potential as a monomer for polymerization and as a precursor in the synthesis of more complex organoboron compounds.

Logical Relationship of Properties and Potential Applications:



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Caption: Relationship between properties and applications.

Conclusion

Vinylidifluoroborane is a molecule with a well-defined planar structure and interesting electronic properties. The synthetic route via gas-phase exchange reaction is established, and its spectroscopic characterization provides a solid foundation for further research. The combination of a reactive vinyl group and a Lewis acidic boron center suggests that **vinylidifluoroborane** holds promise as a versatile building block in both polymer chemistry and targeted organic synthesis. Further exploration of its reaction chemistry is warranted to fully realize its potential in the development of novel materials and pharmaceuticals.

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